

Caffeic acid-pYEEIE solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Caffeic acid-pYEEIE

Cat. No.: B12353371

[Get Quote](#)

Application Notes and Protocols: Caffeic Acid-pYEEIE

For Researchers, Scientists, and Drug Development Professionals

Introduction

Caffeic acid-pYEEIE is a high-affinity phosphopeptide ligand designed to interact specifically with the SH2 domain of Src family kinases.[1][2] It acts as a potent, non-phosphopeptide inhibitor, demonstrating strong binding to the GST-Lck-SH2 domain, a member of the Src family.[3][4] With an IC50 value of 42 nM for the Src SH2 domain, it offers a valuable tool for studying signal transduction pathways mediated by these kinases.[1][2][5] This document provides detailed information on the solubility of **Caffeic acid-pYEEIE** and a comprehensive protocol for the preparation of stock solutions for experimental use.

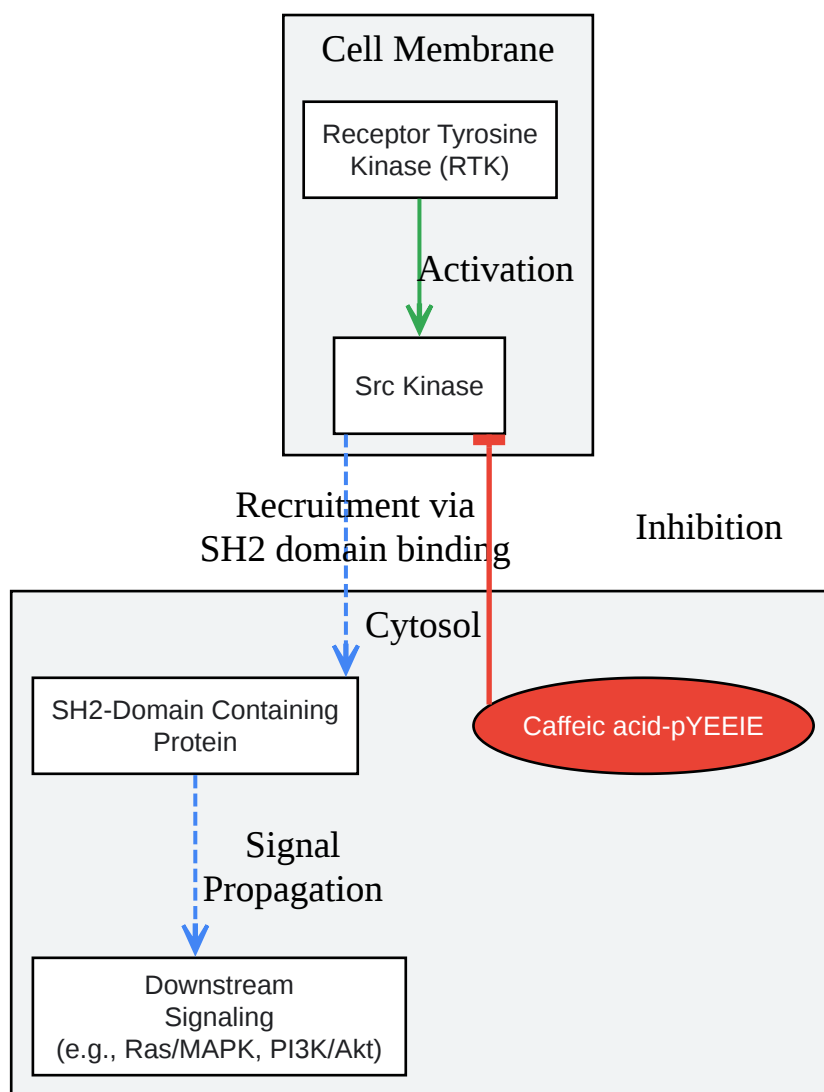
Physicochemical and Solubility Data

Quantitative data for **Caffeic acid-pYEEIE** are summarized in the table below. Note that molecular weight and formula may vary depending on whether the compound is in its free form or as a salt (e.g., TFA salt). Always refer to the batch-specific information on your product's Certificate of Analysis.

Property	Value	Source(s)
Molecular Weight	923.82 g/mol	[2][5]
1037.83 g/mol (TFA salt)	[3]	
Molecular Formula	C ₃₉ H ₅₀ N ₅ O ₁₉ P	[2][5]
C ₄₁ H ₅₁ F ₃ N ₅ O ₂₁ P (TFA salt)	[3]	
Appearance	White to off-white solid	[3]
Purity	≥95%	[2]
Solubility in Water	25 mg/mL (24.09 mM); requires sonication	[3]
Solubility in PBS	Up to 2 mg/mL	[2]
Solubility in DMSO	Soluble	[5]

Signaling Pathway Interaction

Caffeic acid-pYEEIE functions by inhibiting Src family kinase signaling. It competitively binds to the SH2 domain, preventing the recruitment of downstream signaling proteins and thereby blocking the propagation of the signal.



[Click to download full resolution via product page](#)

Caption: Inhibition of Src kinase signaling by **Caffeic acid-pYEEIE**.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution from 5 mg of **Caffeic acid-pYEEIE** (TFA salt, MW: 1037.83 g/mol).

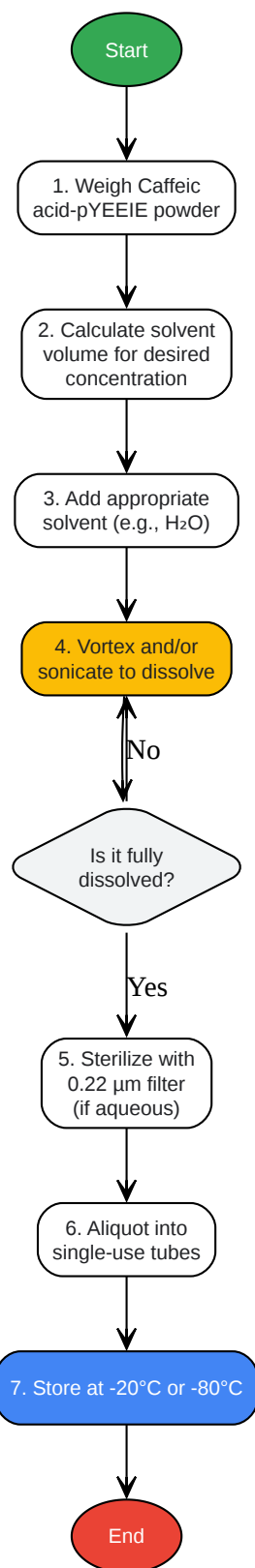
Materials:

- **Caffeic acid-pYEEIE** (TFA salt)
- Nuclease-free water
- Vortex mixer
- Ultrasonic water bath
- Sterile 0.22 µm syringe filter
- Sterile microcentrifuge tubes

Procedure:

- Weighing: Accurately weigh 5 mg of **Caffeic acid-pYEEIE** powder in a sterile microcentrifuge tube.
- Solvent Addition: Calculate the required volume of water. For a 10 mM stock from 5 mg of the TFA salt (MW 1037.83): $\text{Volume (L)} = \text{Mass (g)} / (\text{Molarity (mol/L)} * \text{Molecular Weight (g/mol)})$
 $\text{Volume (µL)} = (0.005 \text{ g} / (0.010 \text{ mol/L} * 1037.83 \text{ g/mol})) * 1,000,000 = 481.8 \text{ µL}$ Add 481.8 µL of nuclease-free water to the tube.
- Dissolution: Vortex the solution vigorously. To aid dissolution, sonicate the tube in an ultrasonic water bath.[3] Gentle warming to 37°C can also improve solubility.[5]
- Sterilization: Once the solid is fully dissolved, sterilize the solution by passing it through a 0.22 µm syringe filter into a new sterile tube.[3]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to prevent degradation from repeated freeze-thaw cycles.[5]
- Storage: Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[3]
[5]

Stock Solution Preparation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a **Caffeic acid-pYEEIE** stock solution.

General Handling and Storage Recommendations

- Powder: The solid compound should be stored sealed and away from moisture. Recommended storage is at -80°C for long-term (up to 2 years) or -20°C for shorter-term (up to 1 year).[3]
- Stock Solutions: To maintain stability, aliquot solutions and store them at -80°C for up to 6 months or -20°C for up to 1 month.[3][5] Avoid repeated freeze-thaw cycles.
- Safety: This product is for research use only and is not for human or veterinary use. Standard laboratory safety precautions should be followed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Caffeic acid-pYEEIE | Src Kinases | Tocris Bioscience [tocris.com]
- 2. rndsystems.com [rndsystems.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Caffeic acid-pYEEIE solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12353371#caffeic-acid-pyeeie-solubility-and-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com